

Application Notes and Protocols for 2-Chloroethyl Ethyl Sulfide (2-CEES)

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Compound of Interest

Compound Name: 2-CEES

Cat. No.: B048971

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified research personnel and does not constitute a replacement for a formal risk assessment and safety training. Always consult the most recent Safety Data Sheet (SDS) for 2-Chloroethyl Ethyl Sulfide (2-CEES) and adhere to all institutional and regulatory guidelines.

Introduction

2-Chloroethyl ethyl sulfide (**2-CEES**), a monofunctional analog of sulfur mustard (HD), is a potent vesicant and alkylating agent.^{[1][2]} Due to its structural similarity and shared toxicological characteristics with sulfur mustard, **2-CEES** is frequently utilized in a laboratory setting to investigate the mechanisms of vesicant-induced injury and to develop effective medical countermeasures.^{[1][3]} Although less toxic than sulfur mustard, **2-CEES** is a hazardous material that demands strict adherence to safety protocols to prevent personnel injury and laboratory contamination.^[1] It is an oily, hydrophobic, and erosive liquid that can cause severe damage to the skin, eyes, and respiratory tract.^[1] This document provides detailed application notes and protocols for the safe handling, use, and disposal of **2-CEES** in a research environment.

Hazard Identification and Toxicology

2-CEES is classified as a flammable liquid and is toxic if swallowed, inhaled, or in contact with skin.^{[4][5]} It causes severe skin burns, eye damage, and may cause cancer.^{[4][5][6]}

GHS Hazard Identification

The following table summarizes the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information for **2-CEES**.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable Liquids	3	H226: Flammable liquid and vapor ^{[4][7]} [8]		Danger ^{[6][7]}
Acute Toxicity, Oral	3	H301: Toxic if swallowed ^{[4][6]} [8]		
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin ^{[4][5]}		
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled ^{[4][5]}		
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage ^{[4][6][8]}		corrosive
Serious Eye Damage	1	H318: Causes serious eye damage ^[4]		corrosive
Carcinogenicity	1A/2	H350: May cause cancer ^{[4][5][6]}		health hazard
STOT, Single Exposure	3	H335: May cause respiratory irritation ^[4]		

Toxicological Data

The toxicological effects of **2-CEES** are driven by its ability to form highly reactive sulfonium ions that alkylate biological macromolecules like DNA and proteins.[\[1\]](#)[\[3\]](#) This can lead to DNA damage, induction of inflammatory mediators, oxidative stress, and cell death.[\[2\]](#)[\[9\]](#)

Parameter	Value	Species	Reference
LD50, Oral	252 mg/kg	Rat	[4]
Acute Toxicity Estimate, Dermal	300.1 mg/kg	Expert Judgment	[6]
Acute Toxicity Estimate, Inhalation (4h)	3.1 mg/l	Expert Judgment	[6]

Physical and Chemical Properties

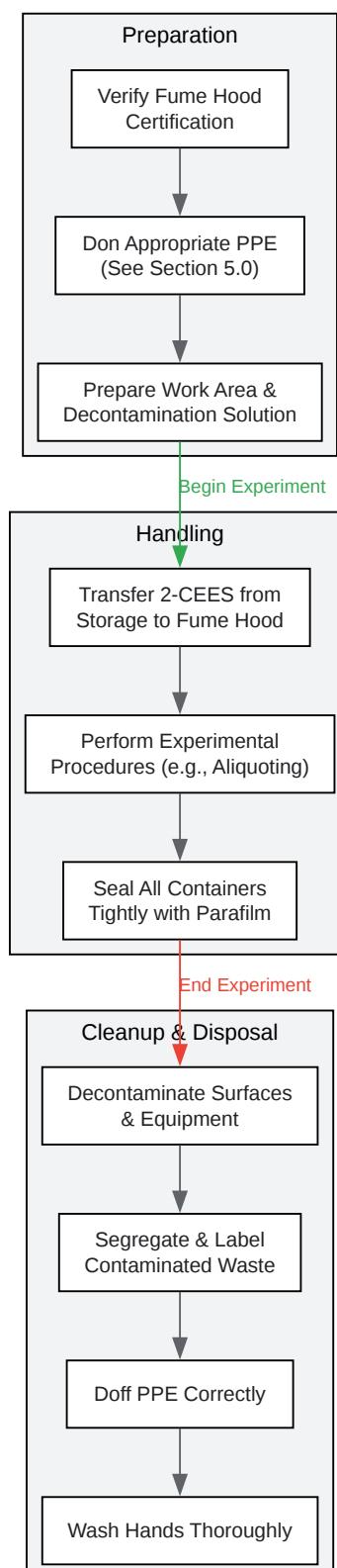
Property	Value	Reference
CAS Number	693-07-2	[1] [4] [6] [7] [8]
Molecular Formula	C ₄ H ₉ ClS	[4] [5] [8] [10]
Molecular Weight	124.63 g/mol	[5] [8] [10]
Appearance	Colorless to light yellow liquid	[8]
Density	1.07 g/mL at 25 °C	
Boiling Point	156-157 °C	
Refractive Index	n _{20/D} 1.4885	
Storage Temperature	2-8°C (Refrigerated)	[4] [8]

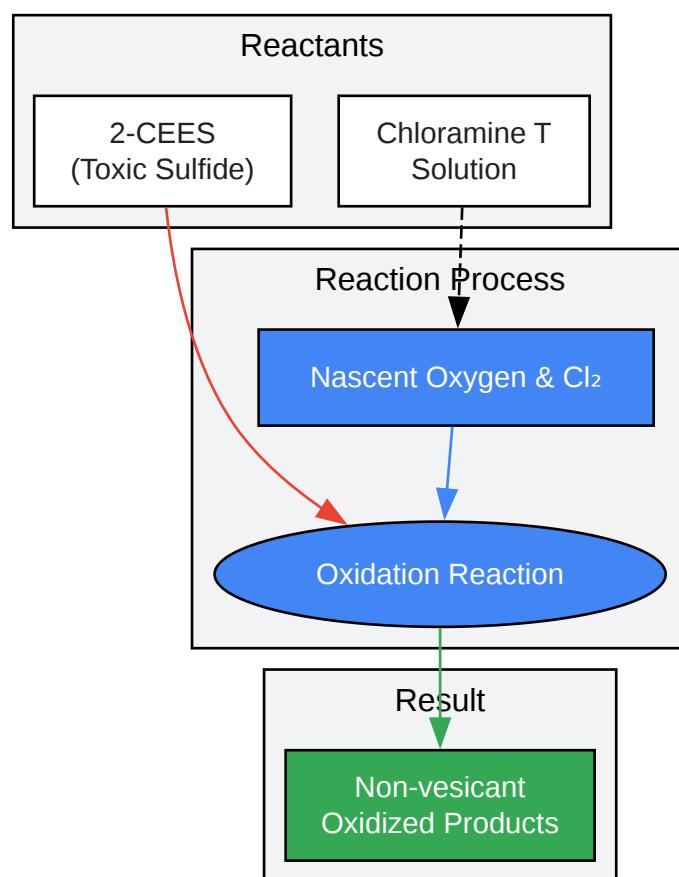
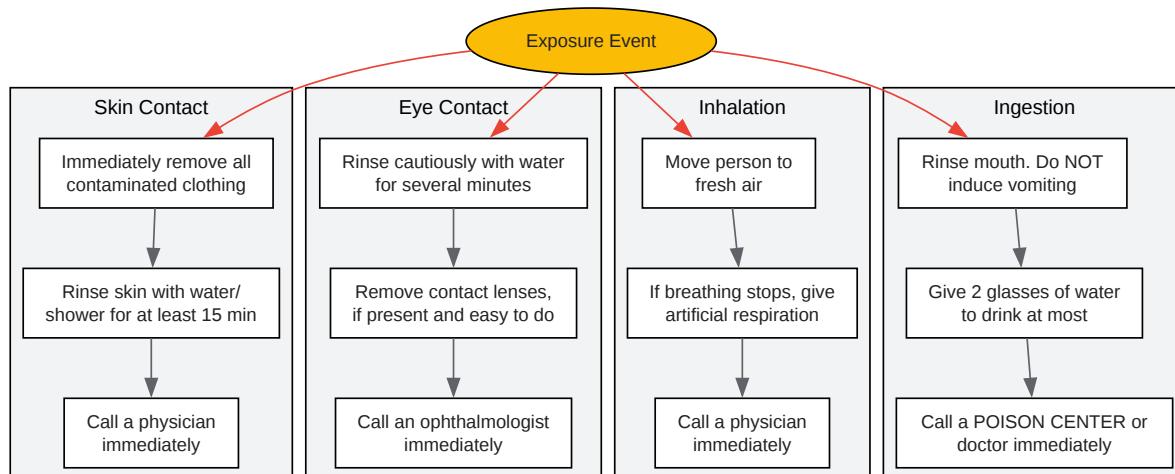
Standard Operating Procedures for Safe Handling

All work with **2-CEES** must be performed within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[6\]](#) The work area should be clear of clutter and ignition sources.

General Handling Workflow

The following diagram outlines the standard workflow for handling **2-CEES**.





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